

# What is the IUPAC nomenclature for the $\text{S}_2\text{O}_7^{2-}$ ion?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disulfate ion

Cat. No.: B1201573

[Get Quote](#)

An In-depth Technical Guide to the Disulfate ( $\text{S}_2\text{O}_7^{2-}$ ) Ion

## Introduction

The **disulfate ion**, systematically known by its IUPAC nomenclature as disulfate, and commonly referred to as pyrosulfate, is a sulfur oxyanion with the chemical formula  $\text{S}_2\text{O}_7^{2-}$ . This dianion is structurally characterized by two  $\text{SO}_4$  tetrahedra sharing a common oxygen atom. Each sulfur atom within the **disulfate ion** maintains a +6 oxidation state.<sup>[1]</sup> This guide provides a comprehensive overview of the nomenclature, physicochemical properties, synthesis, and key applications of the **disulfate ion**, tailored for researchers, scientists, and professionals in drug development.

## IUPAC Nomenclature and Structure

The nomenclature of sulfur oxyanions is systematically defined by the International Union of Pure and Applied Chemistry (IUPAC). For the  $\text{S}_2\text{O}_7^{2-}$  ion, the official IUPAC name is disulfate. The prefix "di-" indicates the condensation of two sulfate units. The common name, pyrosulfate, originates from the method of its preparation by heating sulfates or bisulfates, a process involving the loss of water at high temperatures (pyro- signifying fire).

Structurally, the **disulfate ion** consists of two tetrahedral  $\text{SO}_4$  units linked by a bridging oxygen atom. This arrangement can be visualized as  $[\text{O}_3\text{S}-\text{O}-\text{SO}_3]^{2-}$ .<sup>[1]</sup>

## Physicochemical Properties

A summary of the key quantitative properties of the **disulfate ion** is presented in the table below.

Property	Value
IUPAC Name	Disulfate
Common Name	Pyrosulfate
Chemical Formula	$\text{S}_2\text{O}_7^{2-}$
Molar Mass	176.13 g/mol [2]
Formal Charge	-2
Sulfur Oxidation State	+6[1]
Conjugate Acid	Hydrogendisulfate ( $\text{HS}_2\text{O}_7^-$ )

## Synthesis of Disulfate Compounds

A primary route for the synthesis of disulfate salts involves the thermal dehydration of the corresponding hydrogensulfate (bisulfate) salt.

### Experimental Protocol: Synthesis of Sodium Disulfate ( $\text{Na}_2\text{S}_2\text{O}_7$ )

This protocol details the laboratory-scale synthesis of sodium disulfate from sodium bisulfate.

Materials:

- Sodium bisulfate ( $\text{NaHSO}_4$ )
- Crucible (porcelain or platinum)
- Furnace or Bunsen burner with a tripod and clay triangle
- Desiccator

Procedure:

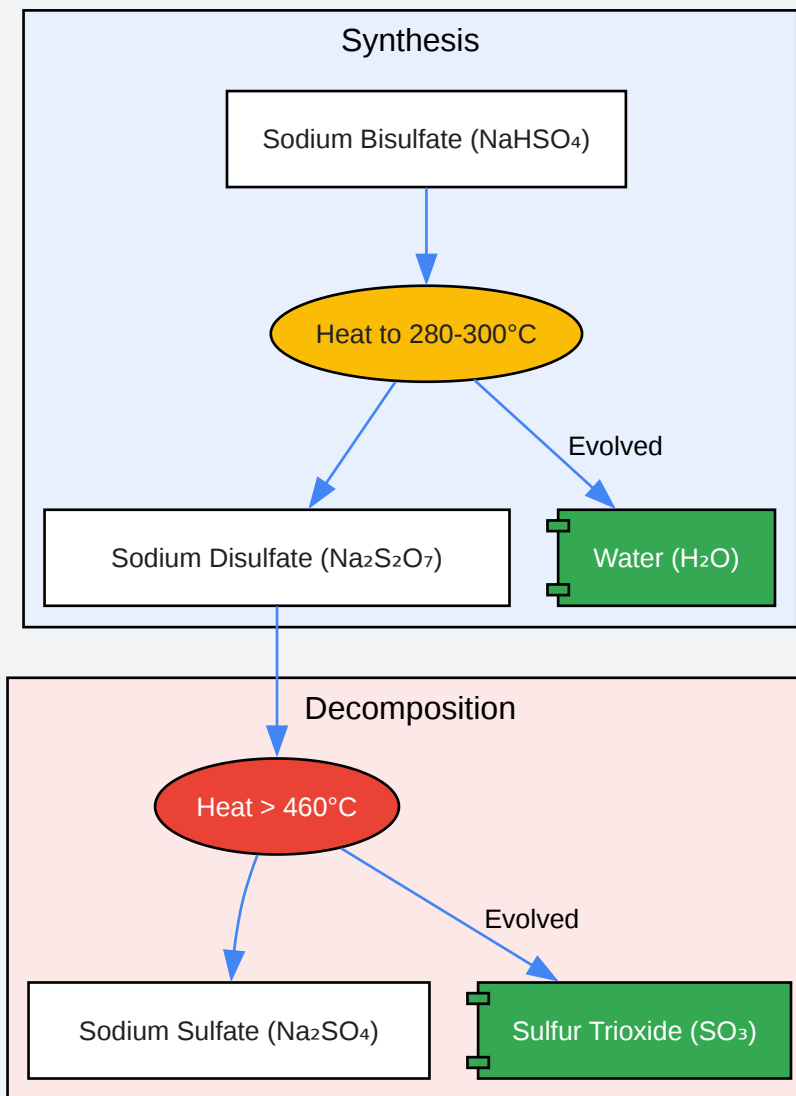
- Place a known quantity of anhydrous sodium bisulfate into a clean, dry crucible.
- Heat the crucible gently at first to drive off any residual moisture.
- Increase the temperature to 280-300 °C. The following dehydration reaction occurs:  $2 \text{NaHSO}_4(\text{s}) \rightarrow \text{Na}_2\text{S}_2\text{O}_7(\text{s}) + \text{H}_2\text{O}(\text{g})$
- Maintain this temperature for a sufficient duration to ensure the complete conversion of sodium bisulfate to sodium disulfate. The completion of the reaction can be monitored by the cessation of water vapor evolution.
- Once the reaction is complete, turn off the heat source and allow the crucible to cool in a desiccator to prevent the reabsorption of moisture.
- The resulting white solid is sodium disulfate.

Note: Heating above 460 °C will lead to the decomposition of sodium disulfate into sodium sulfate and sulfur trioxide:  $\text{Na}_2\text{S}_2\text{O}_7(\text{s}) \rightarrow \text{Na}_2\text{SO}_4(\text{s}) + \text{SO}_3(\text{g})$

## Experimental Workflow

The following diagram illustrates the workflow for the synthesis and subsequent decomposition of sodium disulfate.

## Workflow for Sodium Disulfate Synthesis and Decomposition



[Click to download full resolution via product page](#)

## Synthesis and Decomposition of Sodium Disulfate

## Applications in Research and Development

While the **disulfate ion** does not play a direct role in biological signaling pathways in the same manner as ions like phosphate, its chemical reactivity makes it a valuable tool in various laboratory and industrial processes relevant to the scientific and drug development communities.

## Pyrosulfate Fusion in Analytical Chemistry

One of the most significant applications of disulfates, particularly potassium pyrosulfate ( $K_2S_2O_7$ ), is in analytical chemistry for the dissolution of refractory materials.

### Protocol: Sample Dissolution by Pyrosulfate Fusion

This method is employed to bring insoluble oxides and other intractable materials into solution for subsequent analysis (e.g., by atomic absorption spectroscopy or inductively coupled plasma mass spectrometry).

#### Materials:

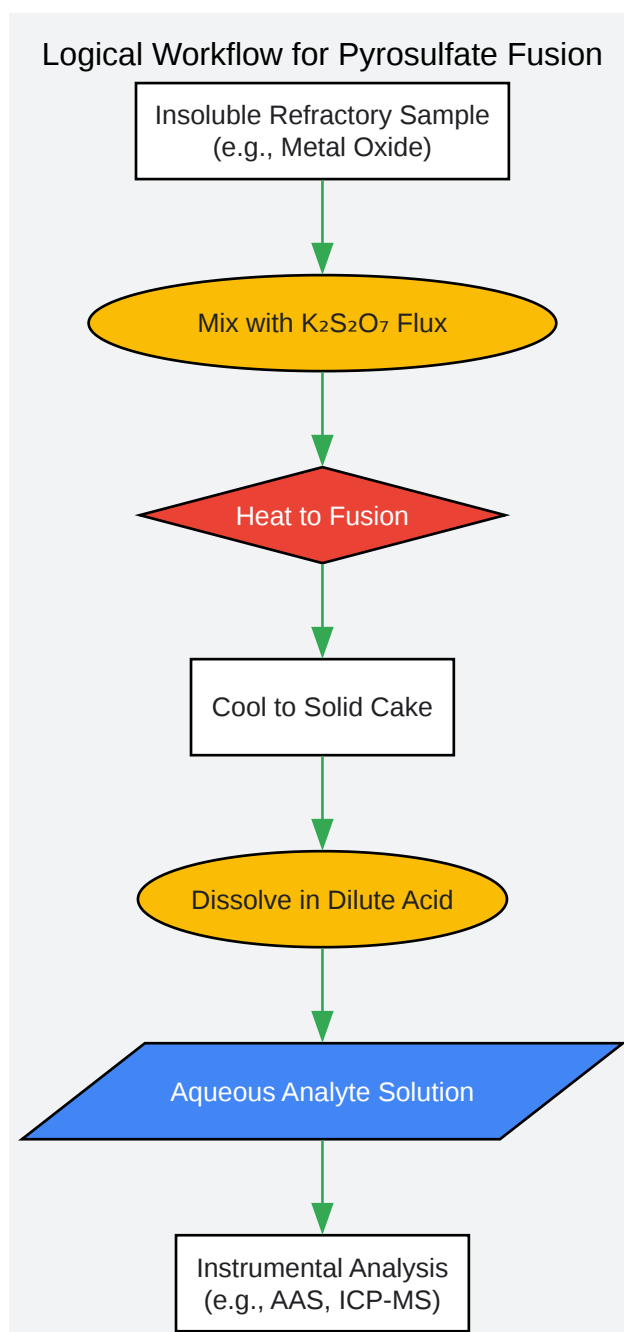
- Potassium pyrosulfate ( $K_2S_2O_7$ )
- Finely powdered sample (e.g., metal oxide)
- Platinum or porcelain crucible
- Muffle furnace or Bunsen burner
- Dilute acid (e.g., HCl or  $H_2SO_4$ )

#### Procedure:

- Mix the finely powdered sample with a 5-10 fold excess of potassium pyrosulfate in a crucible.
- Gently heat the mixture over a Bunsen burner or in a muffle furnace. The potassium pyrosulfate will melt and act as an acidic flux.
- Continue heating until a clear, molten mass is obtained, indicating that the sample has dissolved in the flux. The reaction involves the formation of soluble sulfates.
- Allow the crucible to cool.
- The resulting solid cake can then be dissolved in dilute acid to prepare the sample for analysis.

## Logical Relationship in Analytical Sample Preparation

The following diagram outlines the logical steps involved in preparing a refractory sample for analysis using pyrosulfate fusion.



[Click to download full resolution via product page](#)

Pyrosulfate Fusion for Sample Analysis

## Conclusion

The **disulfate ion**,  $\text{S}_2\text{O}_7^{2-}$ , is correctly named disulfate according to IUPAC nomenclature, with pyrosulfate being its widely used common name. While not directly involved in biological signaling, its unique chemical properties make it indispensable in synthetic chemistry and as a powerful acidic flux for the dissolution of otherwise insoluble materials in analytical procedures. The protocols and workflows provided herein offer a practical guide for the synthesis and application of disulfate compounds in a research and development setting.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Disulfate ion | 16057-15-1 | Benchchem [benchchem.com]
- 2. Disulfate | O7S2-2 | CID 177717 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the IUPAC nomenclature for the  $\text{S}_2\text{O}_7^{2-}$  ion?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201573#what-is-the-iupac-nomenclature-for-the-s-o-ion]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)